

LC-MS/MS for analyzing Oroxylin 7-O-glucoside in biological matrices.

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Compound of Interest

Compound Name: Oroxylin 7-O-glucoside

Cat. No.: B12374195

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An LC-MS/MS method provides the requisite selectivity and sensitivity for the quantification of **Oroxylin 7-O-glucoside** in complex biological matrices. This document outlines the protocols for sample preparation, chromatographic separation, and mass spectrometric detection, tailored for researchers in pharmacology and drug development.

Principle of the Method

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a powerful analytical technique that combines the separation capabilities of liquid chromatography with the highly sensitive and selective detection of mass spectrometry. For the analysis of **Oroxylin 7-O-glucoside**, the sample is first processed to remove interfering substances. The analyte is then separated from other components on a reversed-phase HPLC column and subsequently ionized, typically using electrospray ionization (ESI). Quantification is achieved using multiple reaction monitoring (MRM), which involves monitoring a specific precursor-to-product ion transition, ensuring high specificity and reducing background noise.

Experimental Protocols

Materials and Reagents

- **Oroxylin 7-O-glucoside** reference standard
- Internal Standard (IS), e.g., Cirsimarin or other suitable flavonoid
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Control biological matrix (e.g., rat plasma, beagle dog plasma)

Instrumentation

- Liquid Chromatography: UHPLC or HPLC system
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ion Source: Electrospray ionization (ESI) source

Sample Preparation

Two common methods for sample preparation are protein precipitation (PPT) and solid-phase extraction (SPE).

Protocol 2.3.1: Protein Precipitation (PPT)[\[1\]](#)[\[2\]](#)

This method is rapid and effective for plasma samples.

- Aliquot 50 μ L of the plasma sample into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of acetonitrile containing the internal standard.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean vial.
- Inject a portion (e.g., 5-10 μ L) of the supernatant into the LC-MS/MS system.

Protocol 2.3.2: Solid-Phase Extraction (SPE)[3]

SPE provides a cleaner extract, which can be beneficial for reducing matrix effects.

- Conditioning: Condition an SPE cartridge (e.g., Oasis HLB) with 1 mL of methanol followed by 1 mL of water.
- Loading: Load the plasma sample (pre-treated with an acid, if necessary) onto the cartridge.
- Washing: Wash the cartridge with 1 mL of 5% methanol in water to remove polar interferences.
- Elution: Elute the analyte and internal standard with 1 mL of methanol.
- Drying: Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a suitable volume (e.g., 100 µL) of the mobile phase.
- Injection: Inject a portion of the reconstituted sample into the LC-MS/MS system.

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LC-MS/MS Method Parameters

The following tables summarize typical parameters for the chromatographic and mass spectrometric analysis of **Oroxylin 7-O-glucoside**.

Liquid Chromatography Conditions

Parameter	Condition 1	Condition 2
Column	C18 column (e.g., 2.1 x 150 mm, 5 µm)[2]	UPLC C18 column
Mobile Phase A	0.1% Formic acid in water[2][4]	2 mM Ammonium acetate in water[5]
Mobile Phase B	Acetonitrile[2][4]	Methanol[5]
Flow Rate	0.45 mL/min[5]	Gradient dependent
Gradient	Isocratic: 75% B[5]	Gradient elution[1][2]
Column Temp.	40°C	Ambient
Injection Vol.	5 µL	10 µL

Mass Spectrometry Conditions

Detection is typically performed using an ESI source in negative ion mode.[5]

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Negative
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.0 - 4.5 kV
Source Temp.	120 - 150°C
Desolvation Temp.	350 - 500°C
Gas Flow	Instrument dependent

Data Presentation

Quantitative data, including MRM transitions and method validation parameters, are crucial for assessing method performance.

MRM Transitions

Analyte	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z	Polarity
Oroxylin 7-O-glucoside	445.1[6]	283.1	Negative
Oroxylin A (Metabolite)	283.1	268.1	Negative
Cirsimarín (IS)	461.1	313.1	Negative

Note: The precursor ion for **Oroxylin 7-O-glucoside** corresponds to the $[M-H]^-$ ion.

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Method Validation Summary

The method should be validated according to regulatory guidelines. The table below summarizes typical performance characteristics from published methods.

Parameter	Oroxylin 7-O-glucoside	Reference(s)
Matrix	Beagle Dog Plasma	[1]
Linearity Range	5.0 - 500.0 ng/mL	[1]
Correlation (r^2)	> 0.99	[2]
LLOQ (Plasma)	0.025 nmol/mL	[3]
LLOQ (Brain)	0.02 nmol/g	[3]
Intra-day Precision	< 14%	[4]
Inter-day Precision	< 15%	[4]
Accuracy	86.2% to 109.3%	[4]
Recovery	> 78.2%	[4]

Application

This LC-MS/MS method has been successfully applied to pharmacokinetic studies in various animal models. For instance, it has been used to determine the concentration-time profiles of **Oroxylin 7-O-glucoside** in rats and beagle dogs after oral and intravenous administration of Oroxylin A.[1][7] The method is suitable for high-throughput analysis in preclinical and clinical drug development, enabling the investigation of absorption, distribution, metabolism, and excretion (ADME) properties of Oroxylin A and its metabolites.[3][8]

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